

Physical properties of N-Phenylsuccinimide melting point solubility

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Compound of Interest

Compound Name: *N-Phenylsuccinimide*

Cat. No.: *B1329287*

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N-Phenylsuccinimide: A Technical Guide to Its Physical Properties

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **N-Phenylsuccinimide**, with a specific focus on its melting point and solubility. The information presented herein is intended to support research, development, and quality control activities involving this compound. All quantitative data is summarized for clarity, and detailed experimental protocols are provided for the reproduction of these critical measurements.

Core Physical Properties of N-Phenylsuccinimide

N-Phenylsuccinimide is a crystalline solid with the chemical formula $C_{10}H_9NO_2$. Its physical characteristics are crucial for its handling, formulation, and application in various scientific fields.

Data Presentation: Melting Point and Solubility

The melting point of a crystalline solid is a sensitive indicator of purity. The solubility profile across various solvents is fundamental for reaction chemistry, purification, and the development of formulations.

Table 1: Quantitative Physical Properties of **N-Phenylsuccinimide**

Property	Value	Conditions
Melting Point	155 °C	Not Specified
Melting Point Range	153.0 - 157.0 °C	Not Specified
Aqueous Solubility	>26.3 µg/mL	pH 7.4

Table 2: Qualitative Solubility of **N-Phenylsuccinimide**

Solvent	Solubility	Observations
Ethanol	Soluble in hot solvent	Suitable for recrystallization.
Water	Insoluble	Remains solid even upon heating.
Acetone	Soluble at room temperature	Dissolves before heating, making it unsuitable for recrystallization.

Note: The qualitative data is derived from observations during recrystallization experiments and provides practical guidance for solvent selection.

Experimental Protocols

The following sections detail standardized methodologies for the determination of the melting point and solubility of **N-Phenylsuccinimide**.

Melting Point Determination (Capillary Method)

This method is a widely accepted technique for accurately determining the melting point of a crystalline solid.

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or similar) or Thiele tube with a high-boiling point oil (mineral oil or silicone oil)

- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- **N-Phenylsuccinimide** sample

Procedure:

- **Sample Preparation:** Place a small amount of **N-Phenylsuccinimide** into a mortar and gently grind it into a fine powder. This ensures uniform packing and heat transfer.
- **Capillary Tube Loading:** Invert a capillary tube (sealed end down) and press the open end into the powdered sample. A small amount of the sample will be forced into the tube.
- **Packing the Sample:** Tap the sealed end of the capillary tube gently on a hard surface to compact the powder at the bottom. Repeat the loading and packing process until the sample fills the tube to a height of 2-3 mm.
- **Apparatus Setup:**
 - **For Automated Apparatus:** Place the loaded capillary tube into the designated slot in the melting point apparatus.
 - **For Oil Bath/Thiele Tube:** Securely attach the capillary tube to the thermometer using a small rubber band or wire. The bottom of the capillary should be aligned with the thermometer bulb. Immerse the assembly in the oil bath, ensuring the oil level is above the sample but below the open end of the capillary.
- **Heating and Observation:**
 - Begin heating the apparatus. If the approximate melting point is unknown, a rapid heating rate (10-20 °C/min) can be used for a preliminary determination.

- For an accurate measurement, repeat the experiment with a fresh sample. Heat rapidly to about 15-20 °C below the expected melting point, then reduce the heating rate to 1-2 °C per minute.
- Carefully observe the sample through the magnifying lens.
- Recording the Melting Range:
 - Record the temperature at which the first drop of liquid appears (T_1).
 - Record the temperature at which the entire sample has completely melted into a clear liquid (T_2).
 - The melting point is reported as the range $T_1 - T_2$.

Solubility Determination (Shake-Flask Method)

The shake-flask method is a standard protocol for determining the equilibrium solubility of a compound in a specific solvent at a controlled temperature.

Apparatus and Materials:

- Analytical balance
- Scintillation vials or flasks with screw caps
- Constant temperature orbital shaker or water bath
- Micropipettes
- Centrifuge
- HPLC or UV-Vis spectrophotometer for analysis
- Volumetric flasks
- **N-Phenylsuccinimide** sample
- Selected solvents

Procedure:

- **Preparation of Saturated Solution:** Add an excess amount of **N-Phenylsuccinimide** to a vial containing a known volume of the desired solvent. The presence of undissolved solid is essential to ensure saturation.
- **Equilibration:** Seal the vials tightly and place them in a constant temperature shaker set to the desired temperature (e.g., 25 °C). Agitate the samples for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the same temperature to let the excess solid settle. Alternatively, centrifuge the samples to pellet the undissolved solid.
- **Sample Withdrawal and Dilution:** Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a micropipette. Immediately dilute the aliquot with a known volume of a suitable solvent to prevent precipitation.
- **Quantification:** Analyze the concentration of **N-Phenylsuccinimide** in the diluted sample using a pre-validated analytical method, such as HPLC or UV-Vis spectrophotometry. A calibration curve prepared with known concentrations of **N-Phenylsuccinimide** is required for this step.
- **Calculation:** Calculate the original concentration of the saturated solution by accounting for the dilution factor. The solubility is typically expressed in units such as mg/mL, g/L, or mol/L.

Visualization of Influencing Factors

The physical properties of a compound like **N-Phenylsuccinimide** are governed by a combination of its intrinsic molecular structure and external experimental conditions. The following diagram illustrates these relationships.

Caption: Factors influencing the physical properties of **N-Phenylsuccinimide**.

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